

Physical and chemical properties of 1,1-Dichloro-1-heptene

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Compound of Interest

Compound Name: 1,1-Dichloro-1-heptene

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Technical Guide: 1,1-Dichloro-1-heptene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document compiles the currently available technical data for **1,1-dichloro-1-heptene**. It is important to note that experimentally determined physical and chemical properties for this specific compound are limited in publicly accessible literature. Much of the available data is either computationally derived or pertains to structurally related compounds. All data should be used with this context in mind.

Chemical Identity and Computed Properties

1,1-Dichloro-1-heptene is a chlorinated alkene with the molecular formula $C_7H_{12}Cl_2$.^[1] Its chemical structure consists of a seven-carbon chain with a carbon-carbon double bond at the first position, where the first carbon is bonded to two chlorine atoms.

Table 1: Computed Physicochemical Properties of **1,1-Dichloro-1-heptene**^[1]

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ Cl ₂	PubChem
Molecular Weight	167.07 g/mol	PubChem
IUPAC Name	1,1-dichlorohept-1-ene	PubChem
CAS Number	32363-95-4	PubChem
XLogP3	4.6	PubChem (Computed)
Hydrogen Bond Donor Count	0	PubChem (Computed)
Hydrogen Bond Acceptor Count	0	PubChem (Computed)
Rotatable Bond Count	4	PubChem (Computed)
Exact Mass	166.0316058 Da	PubChem (Computed)
Monoisotopic Mass	166.0316058 Da	PubChem (Computed)
Topological Polar Surface Area	0 Å ²	PubChem (Computed)
Heavy Atom Count	9	PubChem (Computed)

Comparison with a Structurally Related Compound

To provide some context for the physical properties of **1,1-dichloro-1-heptene**, the experimental data for its saturated analog, 1,1-dichloroheptane, is presented below. The absence of the double bond in 1,1-dichloroheptane is expected to influence properties such as boiling point and density.

Table 2: Experimental Physical Properties of 1,1-Dichloroheptane

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ Cl ₂	LookChem[2], PubChem[3]
Molecular Weight	169.09 g/mol	PubChem[3]
Boiling Point	190.1 °C at 760 mmHg	LookChem[2]
Density	1.011 g/cm ³	LookChem[2]
Refractive Index	1.4380	LookChem[2]
Flash Point	66 °C	LookChem[2]
Vapor Pressure	0.764 mmHg at 25°C	LookChem[2]

Synthesis and Reactivity

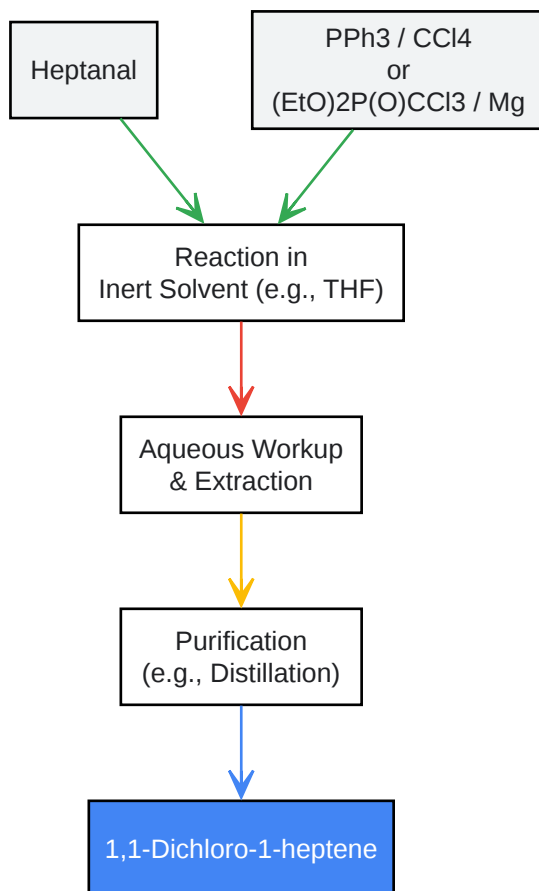
While a specific, detailed experimental protocol for the synthesis of **1,1-dichloro-1-heptene** is not readily available in the reviewed literature, the general synthesis of 1,1-dichloro-1-alkenes from aldehydes is a well-established transformation.[4][5]

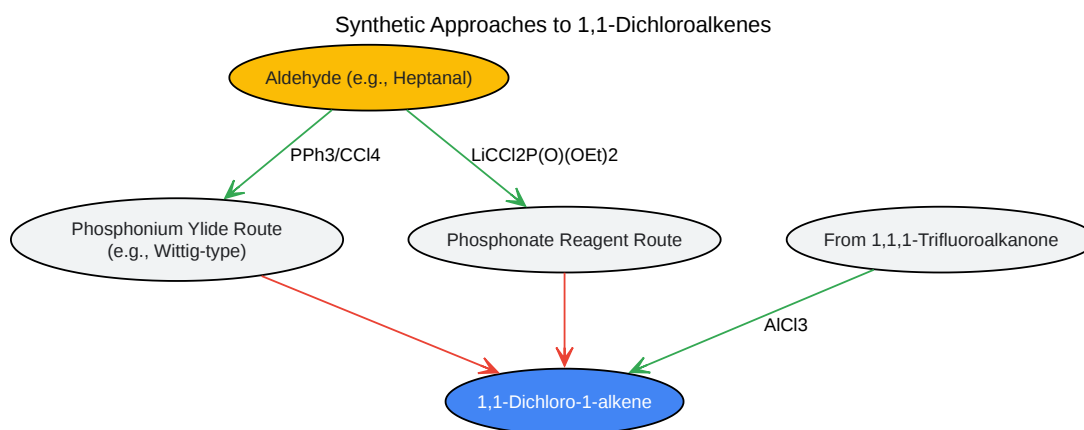
General Experimental Protocol: Synthesis of 1,1-Dichloroalkenes from Aldehydes

One common method for the preparation of 1,1-dichloro-1-alkenes involves the reaction of an aldehyde with a phosphonium ylide, a variant of the Wittig reaction, or by reaction with a mixture of triphenylphosphine and carbon tetrachloride.[6] Another approach involves the reaction of a carbonyl compound with a trichloromethanephosphonic acid ester in the presence of magnesium.[7]

Below is a generalized workflow for the synthesis of **1,1-dichloro-1-heptene** from heptanal.

General Synthesis Workflow for 1,1-Dichloro-1-heptene





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